

# Essential Guide to Handling 1-Aminoanthracene in the Laboratory

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## Compound of Interest

Compound Name: 1-Aminoanthracene

Cat. No.: B165094

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This document provides critical safety and logistical information for the handling, storage, and disposal of **1-Aminoanthracene**. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Safety Summary

**1-Aminoanthracene** is classified as a hazardous substance that poses several risks upon exposure.<sup>[1]</sup> It is known to cause skin and serious eye irritation, and may lead to respiratory irritation.<sup>[2][3]</sup> There is limited evidence of a carcinogenic effect.<sup>[1]</sup> The substance is a combustible solid and can cause photosensitivity, potentially leading to light-induced allergic reactions.<sup>[1][2][3]</sup> The primary target organ for toxicity is the respiratory system.<sup>[2]</sup>

## Physical and Chemical Properties

A summary of key quantitative data for **1-Aminoanthracene** is provided below for easy reference.

Property	Value	Source(s)
CAS Number	610-49-1	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>14</sub> H <sub>11</sub> N	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	193.24 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Yellow-green to dark brown powder	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	114-118 °C (237-244 °F)	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility in Water	Immiscible	<a href="#">[1]</a>
Storage Class	11 (Combustible Solids)	<a href="#">[2]</a>

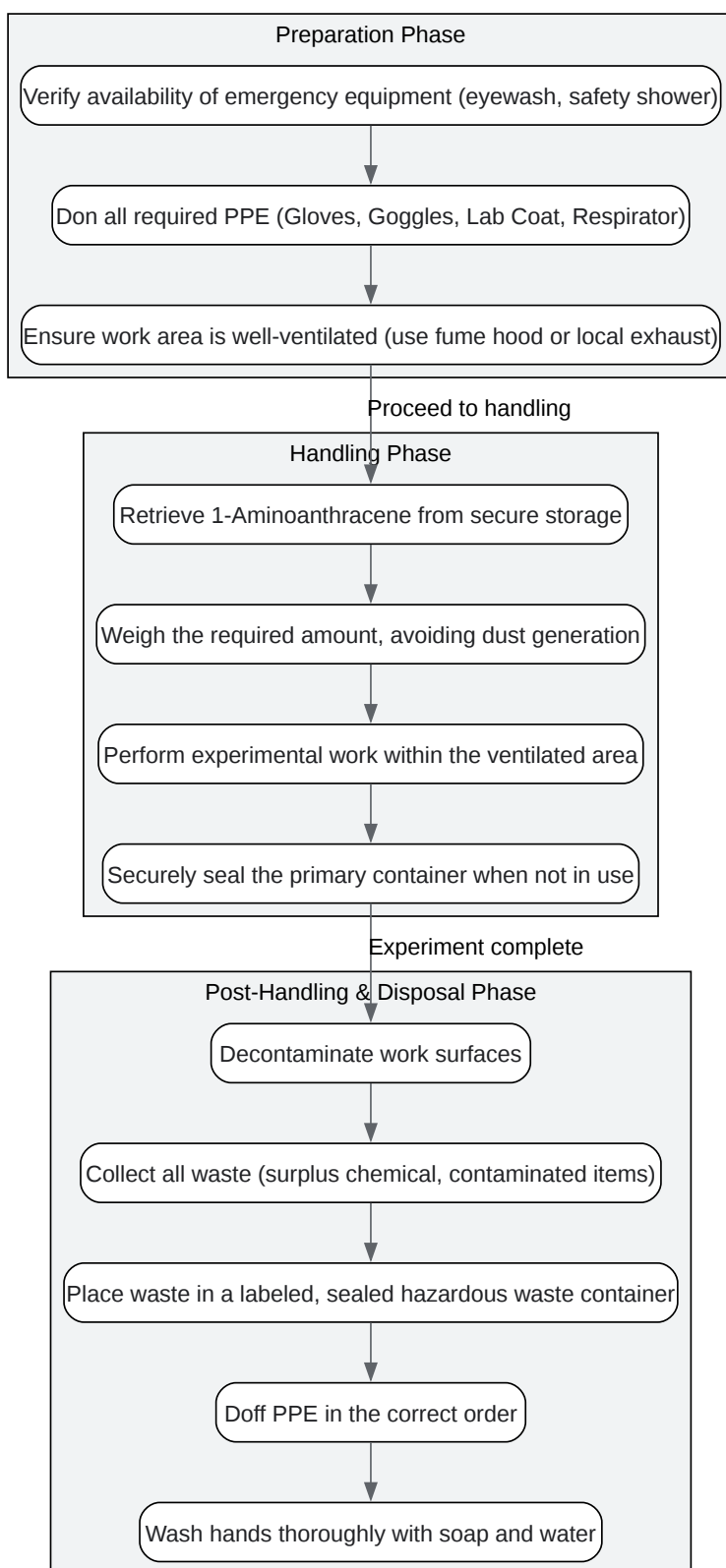
## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **1-Aminoanthracene**. The following equipment must be used to minimize exposure risk.

Body Part	Required PPE	Specifications and Remarks
Respiratory	Dust mask / Respirator	An N95 (US) dust mask or equivalent is the minimum requirement.[2] A full respiratory protection program that meets OSHA standards should be implemented when necessary.[1][5]
Eyes/Face	Safety glasses or goggles	Safety glasses must have side shields.[1] Chemical safety goggles are recommended.[1] Contact lenses should not be worn as they can absorb and concentrate irritants.[1]
Hands	Chemical-resistant gloves	Nitrile rubber, polychloroprene, butyl rubber, or PVC gloves are suitable for handling the dry solid.[1] Glove suitability depends on the frequency and duration of contact; replace gloves immediately if contaminated.[1]
Body	Protective clothing	A lab coat or overalls should be worn.[1] A PVC apron is also recommended for additional protection.[1] Work clothes should be laundered separately from personal clothing.[1]

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **1-Aminoanthracene** is crucial for safety. The following workflow outlines the standard operating procedure.



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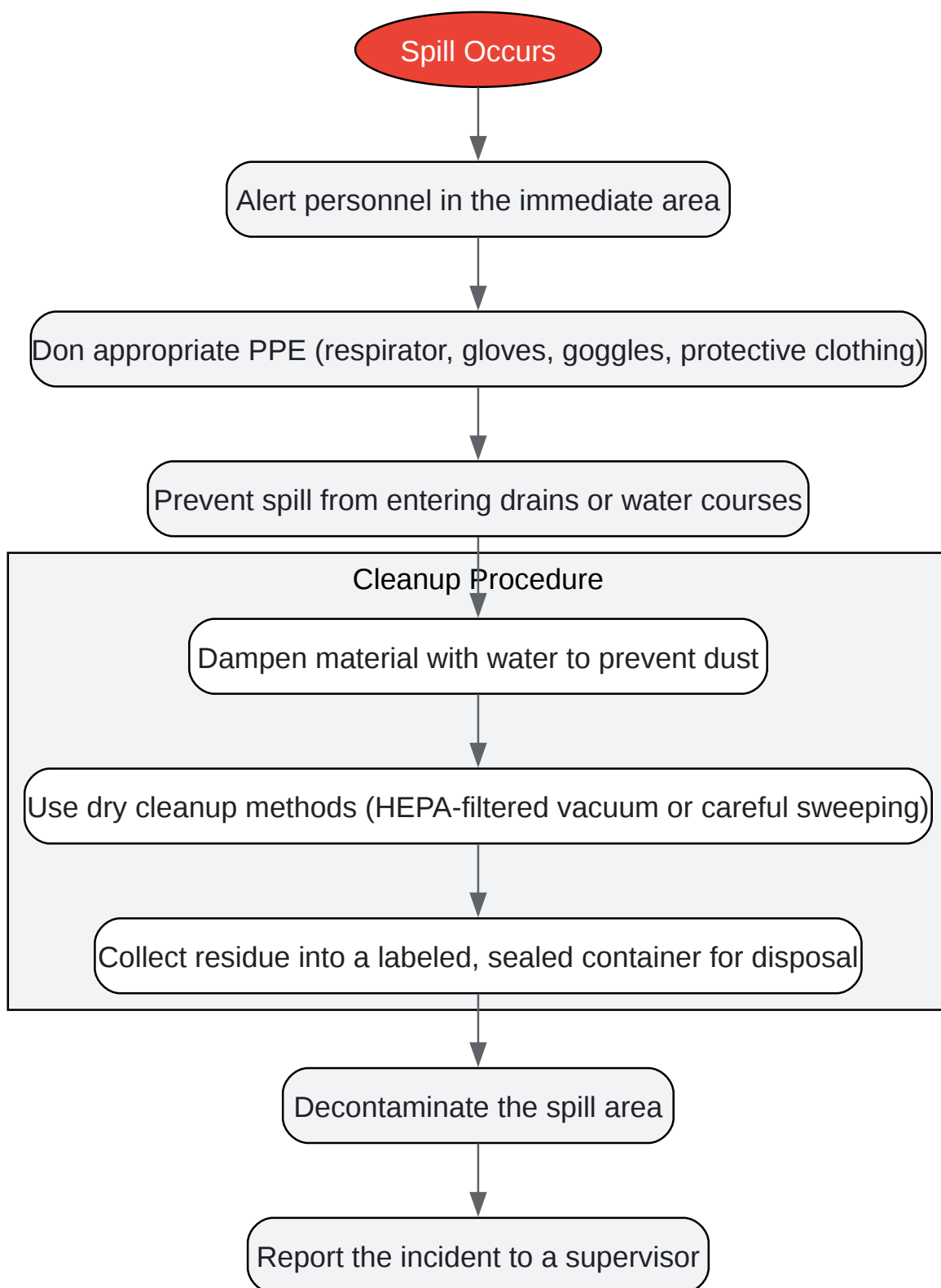
Caption: Standard Operating Procedure for **1-Aminoanthracene**.

## Emergency and Disposal Plans

Immediate and correct response to emergencies is critical. All personnel must be familiar with the following procedures.

- Eye Contact: Immediately flush eyes with copious amounts of running water for at least 15 minutes, ensuring to lift the upper and lower eyelids.<sup>[1]</sup><sup>[6]</sup> Seek prompt medical attention.
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water.<sup>[1]</sup> If skin irritation develops or persists, seek medical attention.
- Inhalation: Move the individual to fresh air at once.<sup>[7]</sup> If breathing is difficult or discomfort occurs, seek medical attention.<sup>[5]</sup>
- Ingestion: Do NOT induce vomiting.<sup>[5]</sup> Have the person rinse their mouth and drink 2-4 cupfuls of water.<sup>[5]</sup> Seek immediate medical attention.<sup>[5]</sup>

The following diagram outlines the necessary steps for managing a spill of **1-Aminoanthracene**.



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Caption: Emergency Workflow for a **1-Aminoanthracene** Spill.

All waste containing **1-Aminoanthracene**, including contaminated PPE and spill cleanup materials, must be treated as hazardous waste.

- Collection: Collect waste materials in a suitable, clearly labeled, and securely sealed container.<sup>[1]</sup>
- Storage: Store waste containers in a designated, secure area away from incompatible materials.<sup>[1]</sup>
- Disposal: All disposal must be conducted through a licensed waste disposal company and in strict accordance with all local, state, and federal regulations.<sup>[7][8]</sup> Do not dispose of **1-Aminoanthracene** in standard laboratory trash or down the drain.<sup>[1]</sup>

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